

Navigating the Properties of Methoxybenzoate Esters: A Technical Guide

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Compound of Interest

Compound Name: *Ethenyl 4-methoxybenzoate*

Cat. No.: *B15483717*

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An In-depth Examination of **Ethenyl 4-methoxybenzoate** and its More Common Analogue, Ethyl 4-methoxybenzoate

For researchers, scientists, and professionals in drug development, a precise understanding of chemical entities is paramount. This guide addresses the properties of "**Ethenyl 4-methoxybenzoate**," a compound that, while chemically distinct, is often conflated with the more extensively studied "Ethyl 4-methoxybenzoate." Due to the preponderance of available data for the latter, this document will focus on providing a comprehensive overview of Ethyl 4-methoxybenzoate, while also clarifying the identity of **Ethenyl 4-methoxybenzoate**.

Chemical Identity and Properties

Initial database searches for "**Ethenyl 4-methoxybenzoate**" reveal a compound with the CAS number 13351-86-5 and the molecular formula C₁₀H₁₀O₃.^[1] This substance is also known as vinyl anisate. However, the available scientific literature and experimental data are sparse for this specific molecule.

In contrast, "Ethyl 4-methoxybenzoate" is a well-documented compound with a wealth of available information. It is crucial to differentiate between the "ethenyl" (vinyl) and "ethyl" functional groups, as they confer different chemical properties to the molecule. The "ethenyl" group contains a carbon-carbon double bond, offering sites for polymerization and other addition reactions, while the "ethyl" group is a saturated alkyl chain.

This guide will now proceed with a detailed examination of Ethyl 4-methoxybenzoate, given its greater prevalence in research and industry.

Physicochemical Properties of Ethyl 4-methoxybenzoate

The following table summarizes the key physicochemical properties of Ethyl 4-methoxybenzoate, compiled from various chemical databases.

Property	Value	Source
IUPAC Name	ethyl 4-methoxybenzoate	PubChem
Synonyms	Ethyl anisate, Ethyl p-anisate, Benzoic acid, 4-methoxy-, ethyl ester	--INVALID-LINK--
CAS Number	94-30-4	--INVALID-LINK--
Molecular Formula	C ₁₀ H ₁₂ O ₃	--INVALID-LINK--
Molecular Weight	180.20 g/mol	--INVALID-LINK--
Appearance	Colorless to pale yellow liquid	--INVALID-LINK--
Odor	Sweet, fruity, anise-like	ChemicalBook
Melting Point	7-8 °C	ChemicalBook
Boiling Point	263 °C (lit.)	ChemicalBook
Density	1.103 g/mL at 25 °C (lit.)	ChemicalBook
Refractive Index	n _{20/D} 1.524 (lit.)	ChemicalBook
Solubility	Insoluble in water; soluble in organic solvents and oils	--INVALID-LINK--
XLogP3	2.8	--INVALID-LINK--

Spectral Data for Ethyl 4-methoxybenzoate

Spectroscopic data is essential for the structural elucidation and identification of chemical compounds. The following table summarizes key spectral information for Ethyl 4-

methoxybenzoate.

Spectroscopy	Data Highlights	Source
¹ H NMR	Spectra available for review.	--INVALID-LINK--
¹³ C NMR	Spectra available for review.	--INVALID-LINK--
Mass Spectrometry	Mass spectral data available.	--INVALID-LINK--
Infrared (IR)	Spectra available for review.	--INVALID-LINK--

Experimental Protocols

A thorough understanding of experimental methodologies is critical for the replication and advancement of scientific research. The following section details a common synthesis protocol for Ethyl 4-methoxybenzoate.

Synthesis of Ethyl 4-methoxybenzoate via Fischer Esterification

A standard method for the preparation of Ethyl 4-methoxybenzoate is the Fischer esterification of 4-methoxybenzoic acid with ethanol in the presence of an acid catalyst.

Materials:

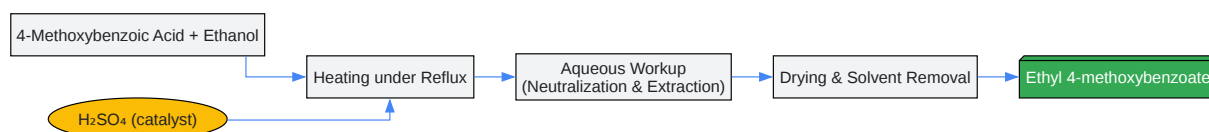
- 4-methoxybenzoic acid (anisic acid)
- Absolute ethanol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (5% w/v)
- Anhydrous sodium sulfate
- Dichloromethane or diethyl ether

Procedure:

- In a round-bottom flask equipped with a reflux condenser, dissolve 4-methoxybenzoic acid in an excess of absolute ethanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Heat the reaction mixture to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess ethanol using a rotary evaporator.
- Dissolve the residue in dichloromethane or diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the drying agent and remove the solvent by rotary evaporation to yield the crude Ethyl 4-methoxybenzoate.
- The crude product can be further purified by vacuum distillation.

Visualizing the Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of Ethyl 4-methoxybenzoate.



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Caption: Synthesis workflow for Ethyl 4-methoxybenzoate.

Biological Activity and Signaling Pathways

While Ethyl 4-methoxybenzoate is widely used as a flavoring and fragrance agent, the current body of scientific literature does not point to significant, well-defined roles in specific biological signaling pathways. Some studies have suggested potential antifungal properties, but dedicated research into its mechanism of action at a cellular level is limited. Therefore, a diagrammatic representation of a signaling pathway involving Ethyl 4-methoxybenzoate cannot be provided at this time.

Conclusion

This technical guide has provided a detailed overview of the properties of Ethyl 4-methoxybenzoate, a compound often confused with the less-documented **Ethenyl 4-methoxybenzoate**. The guide has presented key physicochemical and spectral data in a structured format, alongside a detailed experimental protocol for its synthesis. While the biological activity of Ethyl 4-methoxybenzoate is not extensively characterized in terms of specific signaling pathways, its well-defined chemical properties and established synthesis routes make it a valuable compound in various industrial and research applications. Future investigations may yet uncover novel biological roles for this and related methoxybenzoate esters.

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References

- 1. Organic Syntheses Procedure [orgsyn.org]
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